

Guanosine-2'-monophosphate: A Technical Guide to its Role in Cellular Processes

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Compound of Interest

Compound Name: Guanosine-2'-monophosphate

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Introduction

Guanosine-2'-monophosphate (2'-GMP) is a purine ribonucleotide that has historically been viewed primarily as a product of nucleic acid degradation. However, emerging evidence suggests a more nuanced role for this molecule within the intricate network of cellular processes. This technical guide provides a comprehensive overview of the current understanding of 2'-GMP, detailing its metabolic origins, its interactions with key cellular enzymes, and its potential, albeit still developing, role in cellular signaling and RNA metabolism. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the study of nucleotide biology and the development of novel therapeutic agents.

Metabolism of Guanosine-2'-monophosphate

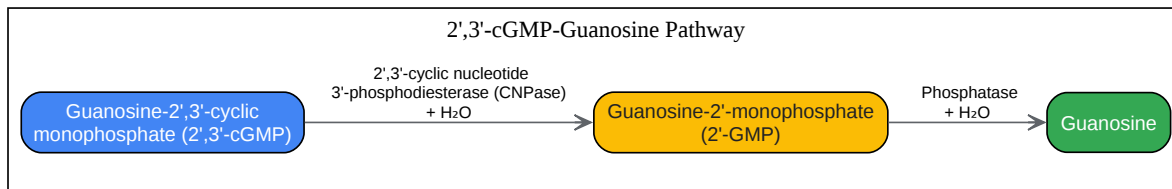
The primary and most well-characterized pathway for the production of 2'-GMP involves the enzymatic hydrolysis of guanosine-2',3'-cyclic monophosphate (2',3'-cGMP). This reaction is catalyzed by the enzyme 2',3'-cyclic nucleotide 3'-phosphodiesterase (CNPase). The existence of a 2',3'-cGMP-guanosine pathway has been proposed, in which 2'-GMP serves as a key intermediate. In this pathway, 2',3'-cGMP is first hydrolyzed to 2'-GMP, which is then further metabolized to guanosine.

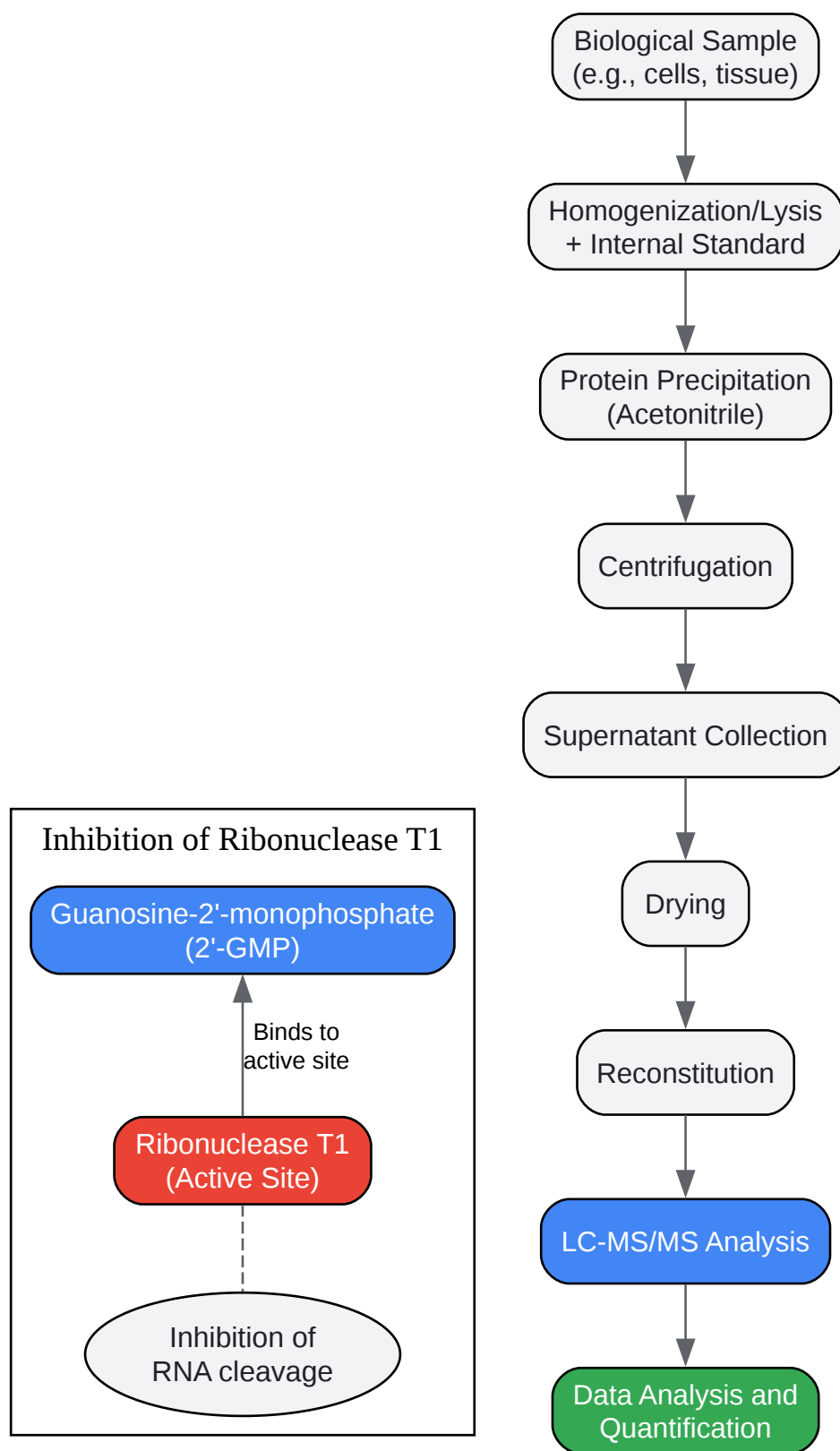
The key enzymatic step in the formation of 2'-GMP is summarized in the following reaction:

Guanosine-2',3'-cyclic monophosphate + H₂O → **Guanosine-2'-monophosphate** (catalyzed by 2',3'-cyclic nucleotide 3'-phosphodiesterase)

The subsequent conversion to guanosine is catalyzed by a phosphatase:

Guanosine-2'-monophosphate + H₂O → Guanosine + Phosphate





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